

Personal protective equipment for handling 2-Ethynylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethynylpyridine**

Cat. No.: **B158538**

[Get Quote](#)

Essential Safety and Handling Guide for 2-Ethynylpyridine

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Ethynylpyridine**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Physical Properties

2-Ethynylpyridine is a combustible liquid that can cause serious skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Understanding its physical and chemical properties is crucial for safe handling.

Table 1: Hazard Summary

Hazard Type	Description	Citations
Flammability	Combustible Liquid	[3] [4] [5]
Health Hazards	Causes serious eye irritation, skin irritation, and may cause respiratory irritation.	[1] [2] [3]
Symptoms of Overexposure	May include headache, dizziness, tiredness, nausea, and vomiting.	[3] [4]

Table 2: Physical and Chemical Properties

Property	Value	Citations
CAS Number	1945-84-2	[4] [5]
Molecular Formula	C ₇ H ₅ N	[2] [3]
Molecular Weight	103.12 g/mol	[2] [3]
Appearance	Colorless to Brown Liquid	[3]
Boiling Point	85 °C / 12 mmHg	[6]
Density	1.021 g/mL at 25 °C	[6]
Flash Point	76 °C / 168.8 °F	[4]
Refractive Index	n _{20/D} 1.56	[6]
Storage Temperature	2-8°C (Refrigerated)	[6]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is mandatory to minimize risk.

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against exposure.[\[7\]](#) All eye and face protection should comply with OSHA regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)

Table 3: Required Personal Protective Equipment

Area	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles, Face Shield	Chemical splash goggles are required.[4][7] A face shield must be worn over goggles during operations with a high risk of splashing.[7]
Skin	Chemical-Resistant Gloves, Lab Coat	Wear appropriate chemical-resistant gloves (e.g., nitrile) and protective clothing to prevent skin exposure.[2][4][5]
Respiratory	Ventilated Area / Respirator	Always handle in a well-ventilated area or a chemical fume hood.[1][2] If engineering controls are insufficient, an approved respirator must be used.[5]

Step-by-Step Handling and Storage Protocol

Engineering Controls:

- Ventilation: Always use this chemical within a certified chemical fume hood to maintain airborne levels as low as possible.[1][5]
- Inert Atmosphere: For prolonged storage or reactions, handling and storing under an inert gas like nitrogen or argon is recommended.[2][5]
- Eye Wash Stations: Ensure that safety showers and eyewash stations are easily accessible in the immediate work area.

Safe Handling Procedure:

- Preparation: Before use, inspect the container for any damage or leaks. Ensure all necessary PPE is clean, available, and worn correctly.

- Location: Perform all manipulations inside a chemical fume hood.
- Avoidance: Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[1][4]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[4] [5] Use only spark-proof tools and explosion-proof equipment.[4]
- Hygiene: Do not eat, drink, or smoke in the work area.[1] Wash hands thoroughly after handling.[1][5]

Storage Protocol:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][4]
- Temperature: Store in a refrigerator at 2-8°C.[6]
- Incompatibilities: Keep away from incompatible materials such as acids and oxidizing agents.[4]
- Labeling: Ensure all containers are clearly labeled.[1]

Emergency and First Aid Procedures

Immediate response is critical in the event of an exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Protocol	Citations
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.	[2] [3] [4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation persists.	[3] [4] [5]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms occur.	[3] [4] [5]
Ingestion	Do NOT induce vomiting. [4] Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2] [4]

Spill and Disposal Plan

Spill Cleanup:

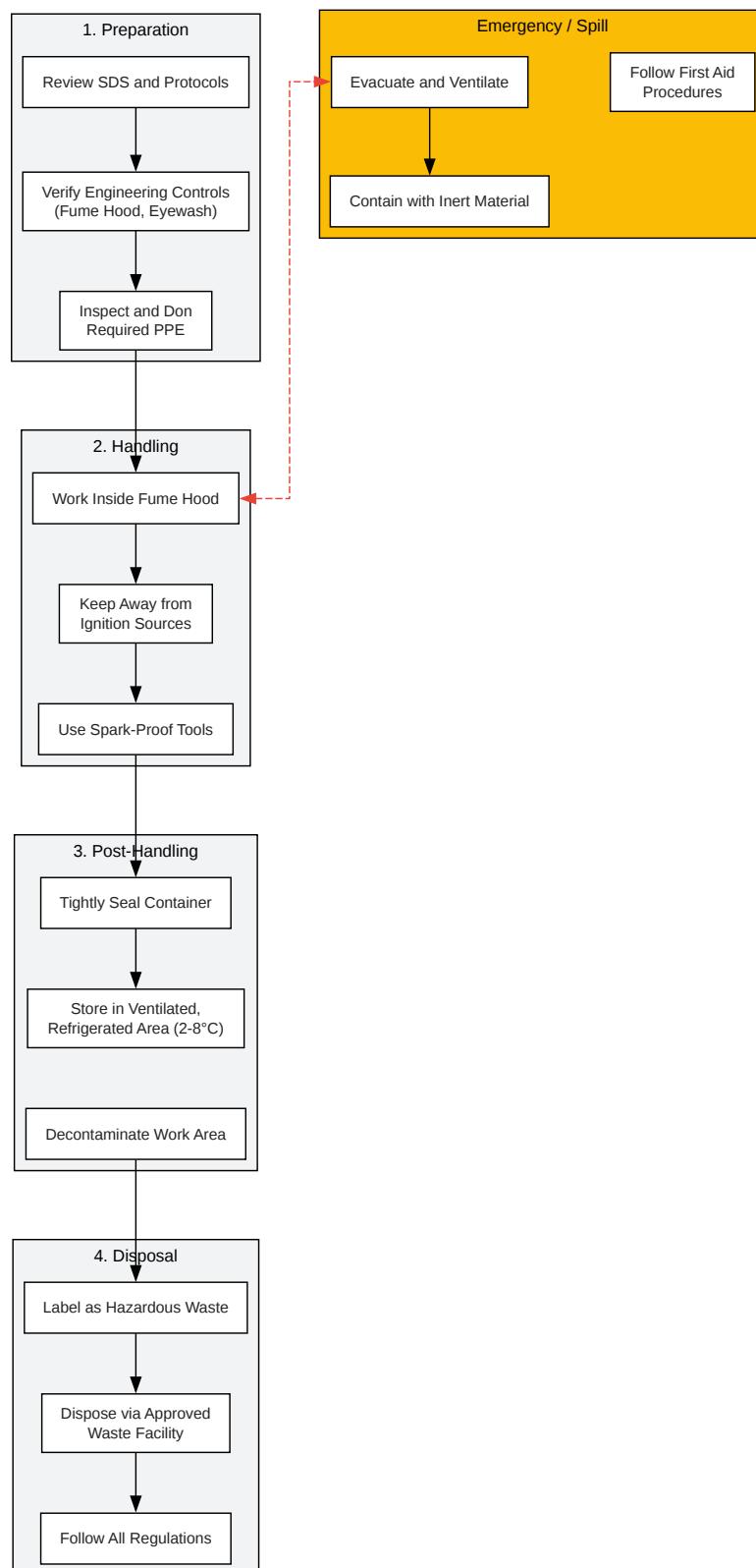
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces).[\[4\]](#)
- Containment: For a small spill, use a non-combustible absorbent material like sand, earth, or vermiculite to soak up the product.[\[1\]](#)[\[4\]](#)

- Collection: Collect the absorbed material and place it into a suitable, sealed, and labeled container for disposal.[1][4]
- Decontamination: Clean the spill area thoroughly.

Waste Disposal:

- Disposal of **2-Ethynylpyridine** and its container must be done through an approved waste disposal plant.[3][4]
- This material is considered hazardous waste.[4] Chemical waste generators must consult and comply with all local, regional, and national hazardous waste regulations.[4]
- Do not empty into drains or release into the environment.[2][4]

Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **2-Ethynylpyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. Pyridine, 2-ethynyl- MSDS CasNo.1945-84-2 [lookchem.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. fishersci.com [fishersci.com]
- 5. content.labscoop.com [content.labscoop.com]
- 6. 2-Ethynylpyridine 98 1945-84-2 [sigmaaldrich.com]
- 7. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Ethynylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158538#personal-protective-equipment-for-handling-2-ethynylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com